

SOLVENT RED 195 CAS number and molecular structure

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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Solvent Red 195: A Technical Overview

CAS Number: 164251-88-1[1]

A Technical Examination of C.I. **Solvent Red 195** for Industrial and Research Applications

This technical guide provides a comprehensive analysis of **Solvent Red 195** (CAS 164251-88-1), a synthetic dye recognized for its vibrant red hue and solubility in organic solvents. The primary focus of this document is to consolidate the available technical data, including its chemical identity, physical and chemical properties, and established industrial applications. While the current body of public-domain information on **Solvent Red 195** is predominantly centered on its use in the plastics and polymer industries, this guide will also briefly explore the broader context of its chemical class—azo dyes—and their emerging roles in biomedical research, an area of potential interest for researchers and drug development professionals.

Chemical and Physical Properties

Solvent Red 195 is characterized as a bluish-red powder.[1] There is a notable discrepancy in the publicly available data regarding its precise molecular structure and formula. Several

sources classify it as a monoazo or sulphonazo dye.[2][3] One commonly cited molecular formula is C₂₂H₁₂N₂O,[2] while other sources propose significantly different structures, indicating a need for definitive analytical characterization.

A summary of its key physical and chemical properties is presented in the table below.

Property	Value	References
CAS Number	164251-88-1	[1]
Appearance	Bluish-Red Powder	[1]
Melting Point	216 °C	[1]
Heat Resistance (in Polystyrene)	300 °C	[1]
Light Fastness (in Polystyrene)	8 (on a scale of 1-8)	[1]
Molecular Formula	C ₂₂ H ₁₂ N ₂ O (discrepancies exist)	[2]
Molecular Weight	320.34 g/mol (based on C ₂₂ H ₁₂ N ₂ O)	[2]

Solubility Data

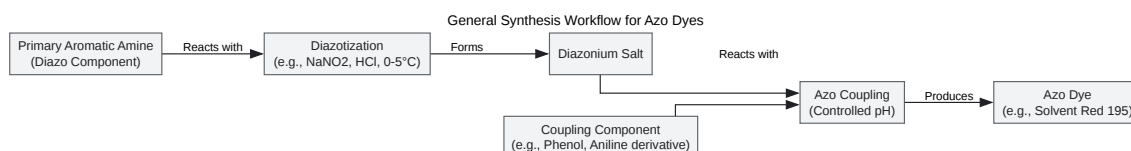
The solubility of **Solvent Red 195** in various organic solvents at 20°C is detailed in the following table, underscoring its utility in non-aqueous systems.

Solvent	Solubility (g/L)
Acetone	1.4
Butyl Acetate	1.3
Methylbenzene	2.7
Dichloromethane	37.1
Ethyl Alcohol	0.6

Synthesis and Manufacturing

The synthesis of **Solvent Red 195**, typical for azo dyes, involves a two-stage process: diazotization followed by an azo coupling reaction. A detailed, step-by-step experimental protocol for the synthesis of **Solvent Red 195** is outlined in a patent, which describes the reaction of a diazo auxiliary agent with nitrosyl sulfuric acid, followed by a coupling reaction with a coupling auxiliary agent to yield the final product.^[4]

A generalized workflow for the synthesis of an azo dye like **Solvent Red 195** is depicted in the following diagram.



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A generalized workflow for the synthesis of azo dyes.

Industrial Applications

The predominant application of **Solvent Red 195** is as a colorant for a wide range of plastics and polymers.^{[1][5]} Its high thermal stability, excellent lightfastness, and good migration resistance make it a suitable choice for coloring materials such as:

- Polystyrene (PS)
- High-Impact Polystyrene (HIPS)
- Acrylonitrile Butadiene Styrene (ABS)

- Polymethyl Methacrylate (PMMA)
- Polycarbonate (PC)
- Polyethylene Terephthalate (PET)
- Polyvinyl Chloride (PVC)

It is also used in the coloration of synthetic fibers.[3]

Relevance to Researchers, Scientists, and Drug Development Professionals

While there is no specific information in the public domain detailing the use of **Solvent Red 195** in biomedical research or drug development, the broader class of azo compounds has garnered interest in these fields. Azo dyes are being investigated for a variety of applications, including:

- **Fluorescent Probes:** Certain azo dyes can act as "on-off" switches for fluorescence, making them useful as probes for detecting specific biological molecules or conditions like hypoxia. [6] The azo moiety can quench fluorescence, which is then restored upon enzymatic reduction of the azo bond under hypoxic conditions.
- **Drug Delivery:** The azo bond can be cleaved by azoreductase enzymes present in the gut microbiome. This property is being explored for colon-targeted drug delivery systems, where a drug is attached to an azo compound to prevent its absorption in the upper gastrointestinal tract.
- **Biomarkers:** The fluorescent properties of some azo dyes make them potentially useful as biomarkers in techniques like immunohistochemistry for cell and protein detection.[7]

It is important to emphasize that these are general applications of azo dyes, and no specific research has been found that utilizes **Solvent Red 195** for these purposes. The toxicological properties of any dye would need to be thoroughly evaluated before consideration for any biomedical application.

Conclusion

Solvent Red 195 is a well-established solvent dye with a clear application profile in the plastics and polymer industries. Its technical data, particularly its thermal stability and lightfastness, are well-documented for these uses. However, there is a significant information gap regarding its definitive molecular structure and, more importantly for the intended audience of this guide, its potential applications in biomedical research and drug development. While the broader class of azo dyes shows promise in these areas, further research would be required to determine if **Solvent Red 195** possesses any relevant biological activity or utility. Researchers interested in exploring the potential of this compound would need to undertake foundational studies to elucidate its precise chemical structure and to conduct comprehensive in vitro and in vivo toxicological and efficacy assessments.

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